

Essential Safety and Operational Guide for Handling Osthol Hydrate

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Compound of Interest

Compound Name: Osthol hydrate

Cat. No.: B027029

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Osthol hydrate** in a laboratory setting. It includes detailed operational procedures, personal protective equipment (PPE) requirements, disposal plans, and a summary of relevant toxicological data to ensure the safe and effective use of this compound in research and development.

Personal Protective Equipment (PPE) and Engineering Controls

When handling **Osthol hydrate**, especially in powdered form, adherence to proper safety protocols is crucial to minimize exposure and ensure a safe laboratory environment. The following PPE and engineering controls are mandatory.

Engineering Controls

- **Ventilation:** Handle **Osthol hydrate** in a well-ventilated area. Use of a chemical fume hood is recommended, especially when working with the solid form to avoid inhalation of dust particles. Local exhaust ventilation should be employed at the point of generation to control airborne contaminants.^[1]

Personal Protective Equipment

PPE Category	Specification	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[1] A face shield should be worn over goggles if there is a risk of splashing.	To protect eyes from dust particles and accidental splashes of solutions containing Osthol hydrate.
Skin Protection	Wear chemical-impermeable gloves (e.g., nitrile or neoprene) and a lab coat or impervious clothing.[1] For larger quantities, an apron and boots may be necessary.	To prevent skin contact with the compound.
Respiratory Protection	Not typically required if handled in a fume hood. If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[1]	To prevent inhalation of the powdered compound, which can cause respiratory irritation.

Operational and Disposal Plans

Proper handling, storage, and disposal of **Osthol hydrate** are critical for maintaining a safe laboratory and complying with regulations.

Handling and Storage

- Handling: Avoid the formation of dust and aerosols.[1] Use non-sparking tools and prevent fire caused by electrostatic discharge.[1] Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1] Keep away from incompatible materials and foodstuff containers.[1]

Spill Cleanup Procedures

In the event of a spill, follow these steps:

- Evacuate and Secure: Evacuate non-essential personnel from the area and ensure adequate ventilation. Remove all sources of ignition.^[1]
- Don PPE: Wear the appropriate personal protective equipment as outlined above.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.^[1]
- Cleanup:
 - For solid spills: Carefully sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.^[1]
 - For liquid spills: Absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Decontamination: Clean the spill area with soap and water.
- Disposal: Dispose of the collected waste in accordance with local, state, and federal regulations.

Disposal Plan

- Waste Collection: Collect waste **Osthol hydrate** and any contaminated materials (e.g., gloves, absorbent materials) in a clearly labeled, sealed, and suitable container.^[1]
- Disposal Route: Dispose of hazardous waste through a licensed disposal company. Do not allow the product to enter drains or the environment.^[1] Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.^[1]

Quantitative Data

The following table summarizes the available toxicity data for Osthol.

Toxicity Data	Value	Species	Route of Administration
LD50 (Lethal Dose, 50%)	2,905 mg/kg	Rat	Oral
LD50 (Lethal Dose, 50%)	190 mg/kg	Mouse	Intraperitoneal
LD50 (Lethal Dose, 50%)	600 mg/kg	Rat	Intraperitoneal
LD50 (Lethal Dose, 50%)	16 mg/kg	Mouse	Subcutaneous
EC50 (Median Effective Concentration)	19.3 μ M (48 hours)	D. magna	N/A
LC50 (Median Lethal Concentration)	30.6 μ M (96 hours)	D. rerio embryo	N/A

Data sourced from Cayman Chemical Safety Data Sheet and a study on the acute toxicity in aquatic organisms.[\[2\]](#)[\[3\]](#)

Experimental Protocols

While detailed, step-by-step proprietary protocols are not publicly available, the following provides guidance on preparing **Osthol hydrate** for common experimental applications based on published research.

Preparation of Osthol Hydrate for In Vitro Studies

- Stock Solution Preparation:
 - Due to its low water solubility, **Osthol hydrate** is typically dissolved in an organic solvent to create a concentrated stock solution. Dimethyl sulfoxide (DMSO) is a commonly used solvent.

- Example: To prepare a 10 mM stock solution, dissolve 2.44 mg of **Osthol hydrate** (Molecular Weight: 244.29 g/mol) in 1 mL of DMSO.
- Working Solution Preparation:
 - The stock solution is then serially diluted with cell culture medium to achieve the desired final concentrations for the experiment.
 - Important: The final concentration of the organic solvent (e.g., DMSO) in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of the solvent) should always be included in the experiment.
- Application to Cells:
 - Cells are treated with the prepared working solutions of **Osthol hydrate** for the desired duration of the experiment. For example, in some studies, cells were treated with Osthol at concentrations ranging from 50 to 150 μM for 48 hours.

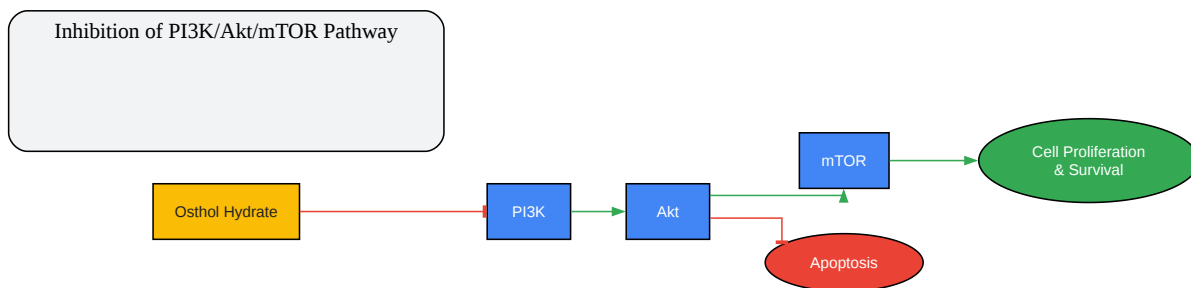
Preparation of Osthol Hydrate for In Vivo Animal Studies

- Vehicle Selection:
 - The choice of vehicle for administering **Osthol hydrate** to animals depends on the route of administration and the desired solubility and stability. Common vehicles include saline, phosphate-buffered saline (PBS), or a mixture of solvents such as DMSO and saline, or oil-based vehicles for oral gavage or injection.
- Solution Preparation:
 - Example for Intraperitoneal Injection: A stock solution of **Osthol hydrate** in an organic solvent like DMSO can be prepared first. This stock is then diluted with a suitable vehicle, such as saline or PBS, to the final desired concentration for injection. The final concentration of the organic solvent should be minimized to avoid toxicity to the animal.
 - It is crucial to ensure the final solution is homogenous and stable for the duration of the administration. Sonication or vortexing may be required to aid dissolution.

- Administration:
 - The prepared solution is administered to the animals via the chosen route (e.g., oral gavage, intraperitoneal injection, etc.) at the specified dosage. For instance, in some studies, mice were intraperitoneally injected with Osthol at a dose of 100 mg/kg.

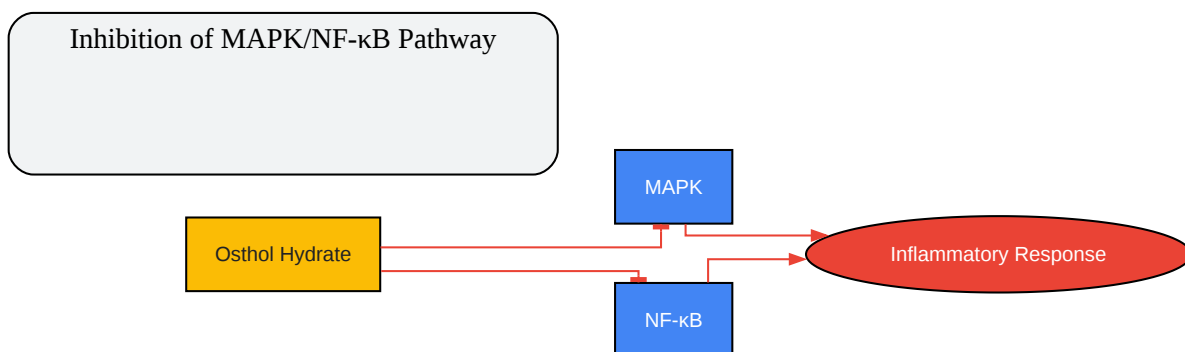
Signaling Pathways and Experimental Workflows

The following diagrams illustrate key signaling pathways modulated by **Osthol hydrate** and a general experimental workflow for its investigation.



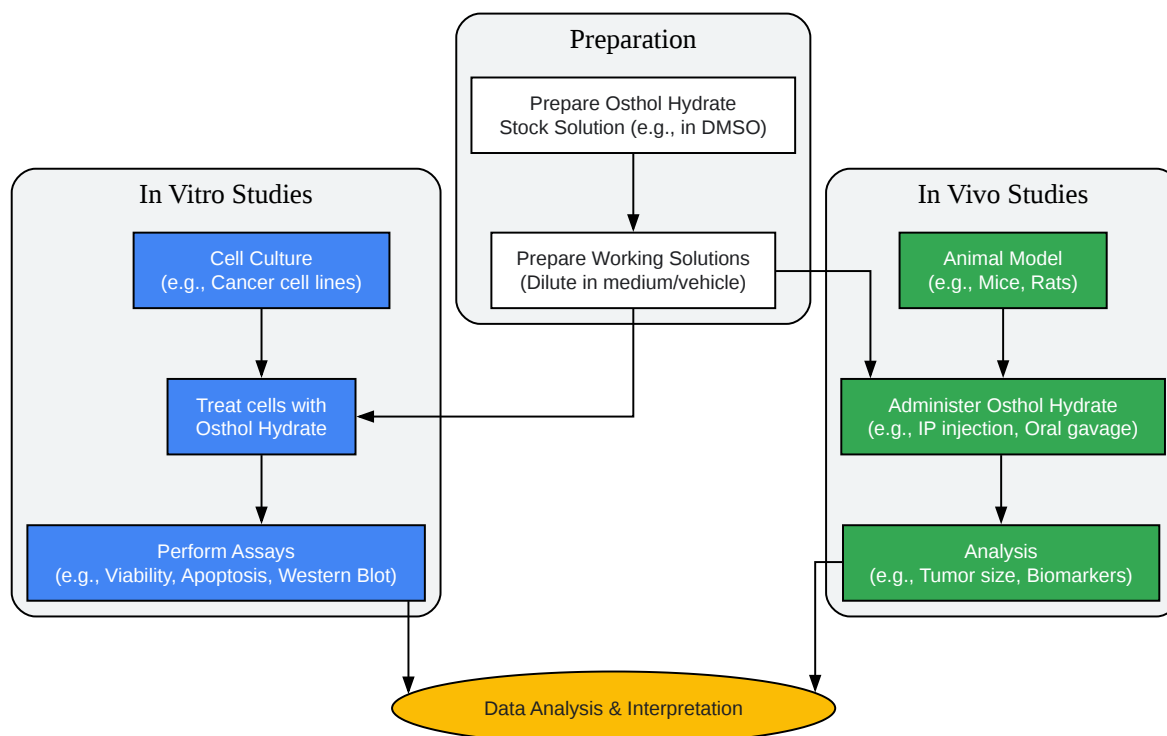
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Caption: **Osthol Hydrate's** Inhibition of the PI3K/Akt/mTOR Signaling Pathway.



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Caption: **Osthol Hydrate's** Anti-inflammatory Action via MAPK/NF- κ B Inhibition.



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Caption: General Experimental Workflow for Investigating **Osthol Hydrate**.

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References

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